

# storage and handling recommendations for 4-Amino-D,L-benzylsuccinic Acid

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## Compound of Interest

Compound Name: 4-Amino-D,L-benzylsuccinic Acid

Cat. No.: B043345

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## Technical Support Center: 4-Amino-D,L-benzylsuccinic Acid

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **4-Amino-D,L-benzylsuccinic Acid**.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **4-Amino-D,L-benzylsuccinic Acid** upon receipt?

For optimal stability, the solid compound should be stored in a refrigerator at 2-8°C.[1][2] It is also recommended to store it under an inert atmosphere.[2] For short-term storage, room temperature is acceptable for several days to weeks.

Q2: What is the recommended long-term storage condition for solid **4-Amino-D,L-benzylsuccinic Acid**?

For long-term storage, it is advisable to store the lyophilized powder at -20°C or -80°C.

Q3: How should I prepare and store solutions of **4-Amino-D,L-benzylsuccinic Acid**?

Solutions of **4-Amino-D,L-benzylsuccinic Acid** are less stable than the solid form. It is recommended to prepare stock solutions and aliquot them into single-use volumes to avoid

repeated freeze-thaw cycles. For general guidance on peptide-like small molecules, solutions are typically stable for 1-2 weeks at 4°C and for 3-4 months when stored at -20°C.

Q4: In which solvents can I dissolve **4-Amino-D,L-benzylsuccinic Acid**?

**4-Amino-D,L-benzylsuccinic Acid** is slightly soluble in DMSO and Methanol.[1] Sonication may be required to aid dissolution.

Q5: What personal protective equipment (PPE) should I use when handling this compound?

It is essential to use standard laboratory PPE, including safety glasses or goggles, gloves, and a lab coat, to prevent eye and skin contact.[3] Handling should be performed in a well-ventilated area to avoid inhalation of any dust.[3]

Q6: What should I do in case of accidental skin or eye contact?

In case of skin contact, wash the affected area immediately with plenty of soap and water. If skin irritation occurs, seek medical advice. For eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing. If eye irritation persists, get medical advice/attention.[3]

Q7: Is **4-Amino-D,L-benzylsuccinic Acid** sensitive to light?

While specific data on the light sensitivity of this compound is not readily available, it is good laboratory practice to protect all chemicals from intense light.

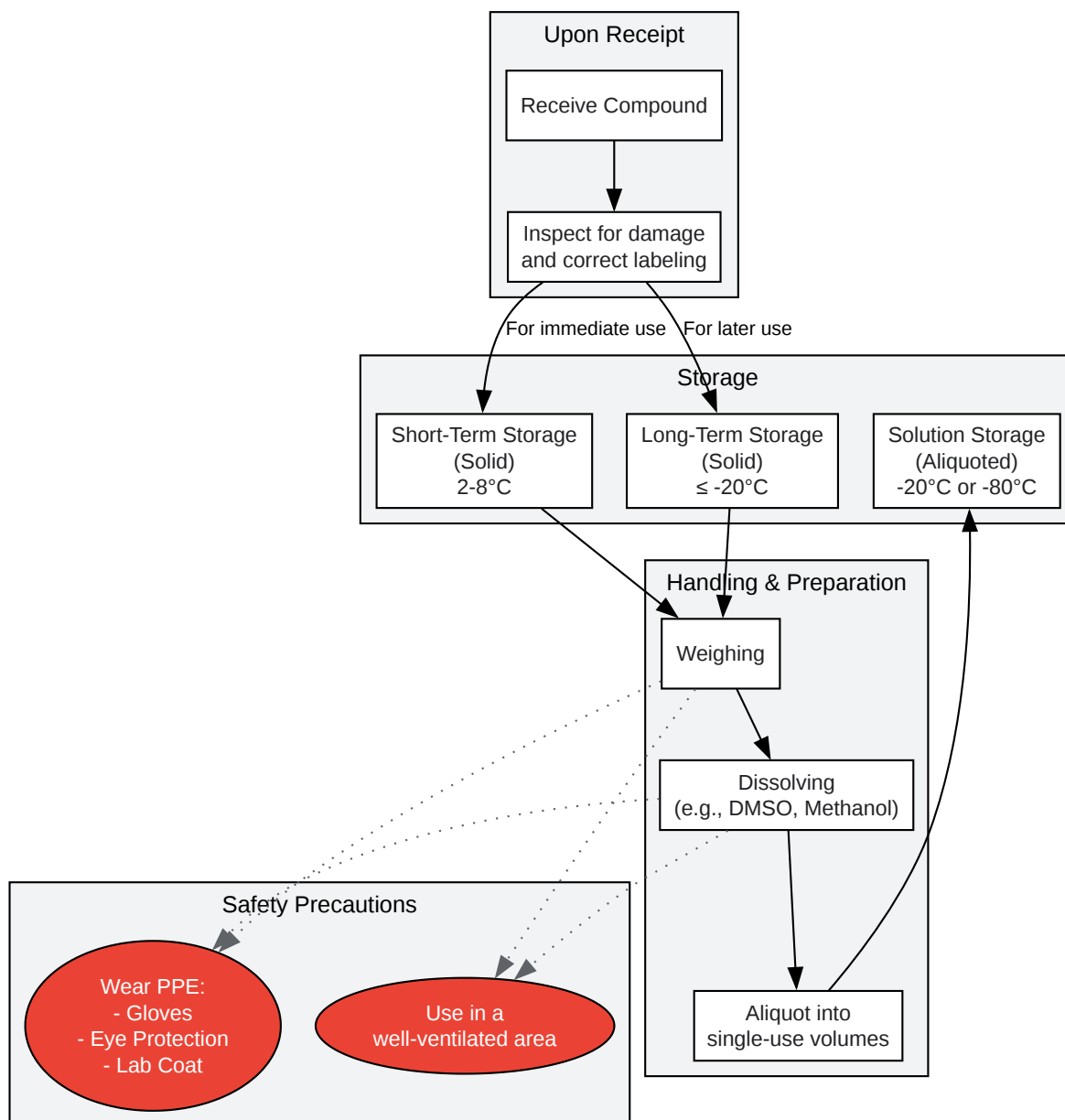
## Quantitative Data Summary

Parameter	Recommended Condition	Notes
Storage Temperature (Solid)	2-8°C (Short-term)	Refrigerator[1][2]
≤ -20°C (Long-term)		
Storage Atmosphere	Inert Gas	Recommended[2]
Shipping Condition	Ambient Temperature	[2]
Solubility	DMSO	Slightly soluble (Sonication may be needed)[1]
Methanol	Slightly soluble (Sonication may be needed)[1]	
Appearance	White to Off-White Solid	[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	Low solubility in the chosen solvent.	Try sonicating the solution to aid dissolution. If solubility is still an issue, consider using a small amount of DMSO first to create a stock solution, which can then be diluted in your aqueous buffer.
Precipitate forms in the solution upon storage	The solution may be supersaturated or the compound is degrading.	Ensure the storage temperature is appropriate. If storing at 4°C, try warming the solution to room temperature before use. For long-term storage, it is best to aliquot and freeze solutions at -20°C or -80°C.
Inconsistent experimental results	Improper storage leading to degradation of the compound. Repeated freeze-thaw cycles of stock solutions.	Always store the solid compound and solutions at the recommended temperatures. Prepare single-use aliquots of your stock solution to avoid degradation from multiple freeze-thaw cycles.
Visible change in the appearance of the solid compound	Potential degradation due to moisture or improper storage.	Discard the compound if there is a noticeable change in color or texture. Ensure the container is tightly sealed and stored in a dry environment.

## Experimental Workflow & Logic Diagrams



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## References

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